

Application Notes and Protocols: Induction of Apoptosis with Pancratistatin in vitro

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Compound of Interest

Compound Name: *Pancratistatin*

Cat. No.: *B116903*

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Introduction

Pancratistatin (PST), a natural isoquinoline alkaloid extracted from plants of the Amaryllidaceae family, has demonstrated potent anticancer properties.^[1] It selectively induces apoptosis in a wide range of cancer cell lines with minimal toxic effects on non-cancerous cells.^{[1][2]} This selectivity makes **Pancratistatin** a promising candidate for the development of targeted cancer therapies. These application notes provide a detailed protocol for inducing and evaluating apoptosis in cancer cell lines using **Pancratistatin**, summarizing key quantitative data and outlining the underlying signaling pathways.

The primary mechanism of **Pancratistatin**'s anticancer activity is the induction of programmed cell death (apoptosis) through the intrinsic or mitochondrial pathway.^{[3][4]} Key events include the disruption of mitochondrial membrane potential, generation of reactive oxygen species (ROS), release of cytochrome c, and subsequent activation of caspase-3.^{[1][5]}

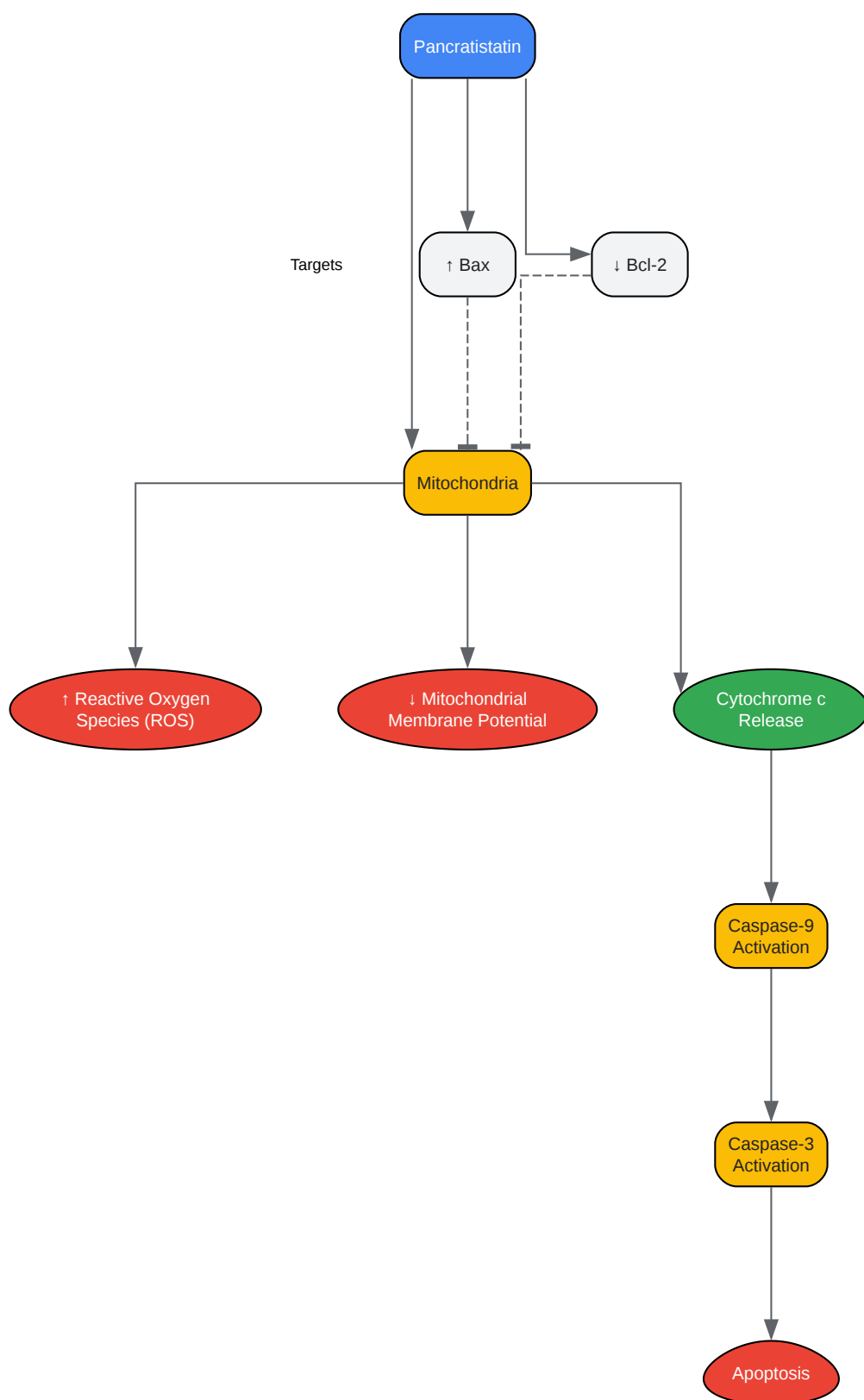
Data Presentation

The efficacy of **Pancratistatin** varies across different cancer cell lines, as demonstrated by the half-maximal inhibitory concentration (IC₅₀) values. The following table summarizes the IC₅₀ values for **Pancratistatin** in several cancer cell lines.

Cell Line	Cancer Type	IC50 (μM)	Treatment Time (hours)
HCT-15	Colorectal Cancer	15	Not Specified
HT-29	Colorectal Cancer	15-25	Not Specified
SW948	Colorectal Cancer	15-25	Not Specified
DLD-1	Colorectal Cancer	15-25	Not Specified
Jurkat	T-cell Leukemia	~1	24
LNCaP	Prostate Cancer	~0.1	72
DU145	Prostate Cancer	~0.1	72
Melanoma	Melanoma	0.043	Not Specified
Lung Cancer	Lung Cancer	0.056	Not Specified
Prostate Cancer	Prostate Cancer	0.073	Not Specified
Leukemia	Leukemia	0.098	Not Specified
Breast Cancer	Breast Cancer	0.082	Not Specified

Signaling Pathway of Pancratistatin-Induced Apoptosis

Pancratistatin primarily triggers the intrinsic (mitochondrial) pathway of apoptosis. The signaling cascade is initiated by **Pancratistatin** targeting the mitochondria, leading to a series of events culminating in programmed cell death.

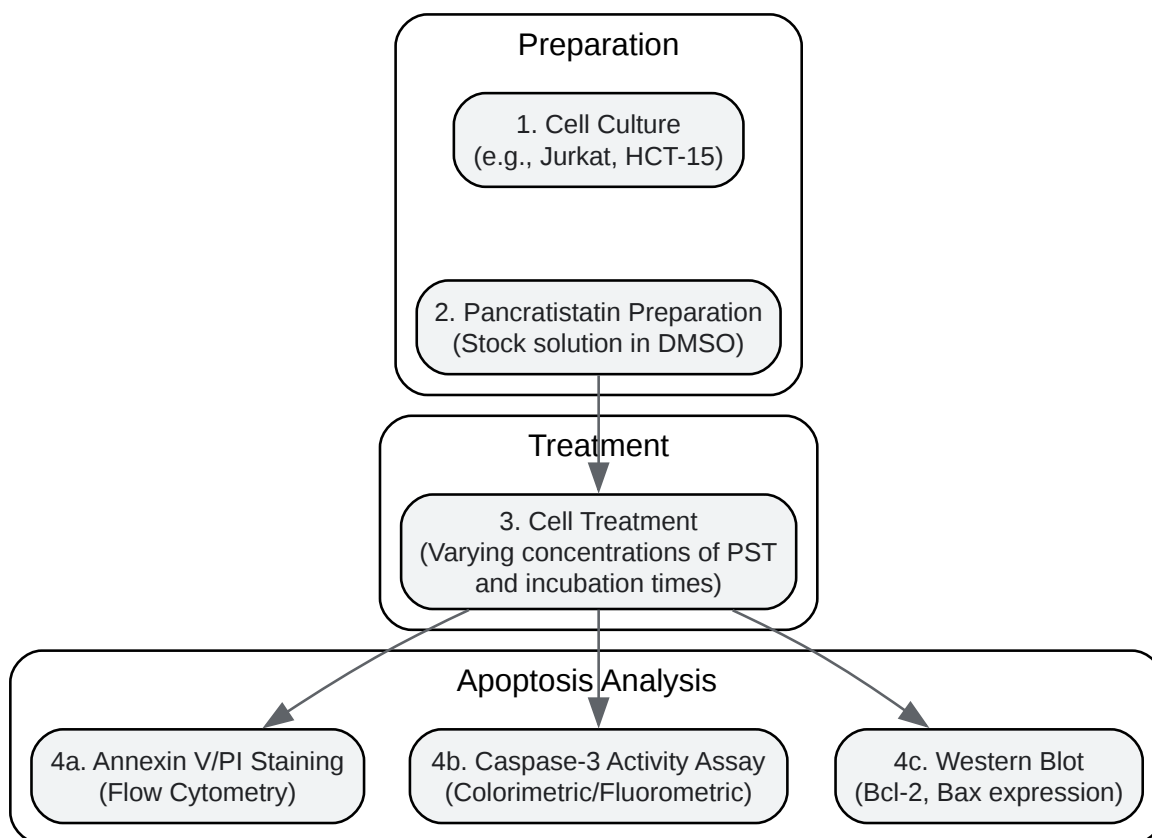


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Pancratistatin-induced intrinsic apoptosis pathway.

Experimental Workflow

A typical workflow for studying **Pancratistatin**-induced apoptosis involves cell culture, treatment, and subsequent analysis using various assays to detect apoptotic markers.



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References

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